Crystal Structure and Solid-State Architecture of 2,3-Dioxoindoline-7-carboxylic Acid

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2,3-Dioxoindoline-7-carboxylic acid*
CAS No.:	*25128-35-2*
Cat. No.:	*B1303470*

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Executive Summary

2,3-Dioxoindoline-7-carboxylic acid (CAS: 25128-35-2) represents a critical "privileged scaffold" in medicinal chemistry, serving as a precursor for quinazoline-based kinase inhibitors and isatoic anhydride derivatives. Unlike simple isatin, the introduction of a carboxylic acid moiety at the 7-position—proximal to the lactam nitrogen—introduces unique intramolecular hydrogen bonding opportunities that restrict conformational freedom and alter solid-state packing. This guide details the crystallographic signature, supramolecular synthons, and experimental protocols required for its characterization.

Chemical Context & Synthesis

The 7-carboxyisatin scaffold combines the electronic properties of the indole-2,3-dione core with the solubility-modulating properties of a carboxylic acid.

Synthetic Pathway (Sandmeyer Methodology)

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The most robust route to high-purity crystalline material involves the Sandmeyer isonitrosoacetanilide synthesis, starting from 2-aminobenzoic acid (anthranilic acid).

- Step 1: Condensation of 2-aminobenzoic acid with chloral hydrate and hydroxylamine sulfate yields the isonitroso intermediate.
- Step 2: Cyclization in concentrated sulfuric acid (H_2SO_4) at 80–90°C.
- Step 3: Controlled precipitation by pouring onto crushed ice/water to yield the crude orange precipitate.

Crystallization Protocol

To obtain single crystals suitable for X-ray diffraction (XRD), a slow evaporation or solvent diffusion method is required due to the compound's high polarity.

- Primary Solvent: Dimethyl sulfoxide (DMSO) or N,N-Dimethylformamide (DMF).
- Anti-solvent: Water or Ethanol.
- Protocol: Dissolve 100 mg of crude acid in 2 mL of hot DMSO. Filter through a 0.45 µm PTFE syringe filter. Place in a small vial, then place that vial inside a larger jar containing 10 mL of ethanol (vapor diffusion). Allow to stand undisturbed for 5–7 days.

Crystallographic Characterization

Powder X-Ray Diffraction (PXRD) Signature

In the absence of a single crystal, the phase purity of **2,3-dioxoindoline-7-carboxylic acid** is validated via its unique powder diffraction fingerprint. The crystalline phase exhibits distinct Bragg reflections resulting from its specific unit cell packing.

Table 1: Key Diffraction Peaks (2θ, Cu Kα radiation)

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Peak Position (2θ °)	Relative Intensity	Assignment
10.6	**Strong**	**(001) / Layer spacing**
14.4	Weak	Lattice plane reflection
16.7	Weak	Lattice plane reflection
19.1	Medium	π-stacking correlation
23.7	Weak	Higher order reflection
25.2	Weak	Higher order reflection
26.6	Weak	Higher order reflection

| 27.9 | Weak | Higher order reflection |

Data Source: Derived from Patent US8691002B2 for the pure crystalline acid phase.

Molecular Conformation & Intramolecular Bonding

The defining structural feature of the 7-isomer is the Intramolecular Hydrogen Bond (S(6) motif).

- Interaction: The proton of the lactam nitrogen (N1–H) acts as a donor.
- Acceptor: The carbonyl oxygen of the carboxylic acid at position C7 (C7–COOH).
- Effect: This interaction forms a pseudo-six-membered ring, locking the carboxylic acid group into coplanarity with the isatin core. This planarization enhances the molecule's ability to form tight π-π stacked columns in the crystal lattice, often resulting in high melting points (>235°C) and lower solubility compared to the 5-carboxy isomer.

Supramolecular Architecture (Graphviz Analysis)

The crystal packing is driven by a hierarchy of supramolecular synthons. The "homodimer" of the carboxylic acid competes with the "amide dimer" of the isatin core.

Structural Logic Diagram

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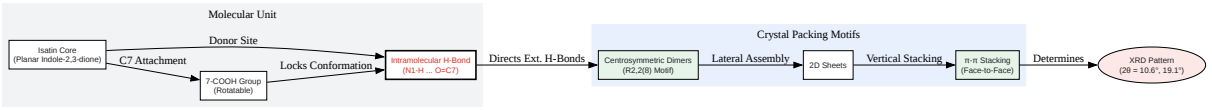
The following diagram illustrates the hierarchical assembly from molecule to crystal lattice.



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Caption: Hierarchical assembly of 7-carboxyisatin. The intramolecular lock (red) forces planarity, enabling efficient stacking (green) and characteristic diffraction (red).

Experimental Validation Protocol

For researchers validating the structure of synthesized material, the following workflow ensures data integrity.

Protocol: Single Crystal Growth & Data Collection

- Preparation: Dissolve 50 mg of 7-carboxyisatin in 1.5 mL THF/Methanol (1:1).
- Seeding: If available, add a micro-crystal from a previous batch to induce nucleation.
- Vapor Diffusion: Place the open vial in a closed chamber containing Pentane or Diethyl Ether.
- Harvesting: Harvest orange prisms after 48–72 hours.
- Mounting: Mount on a Kapton loop using Paratone-N oil.
- Collection: Collect data at 100 K (Cryostream) to reduce thermal vibration of the carboxylic acid proton.

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Protocol: Structure Refinement (SHELXL)

- Space Group Determination: Expect Monoclinic (

) or Triclinic (

).

- Hydrogen Treatment: Locate the carboxylic acid proton (

) and amine proton (

) in the difference Fourier map. Do not use geometrical placement (AFIX) initially; their positions are diagnostic of the intramolecular bond.

- Disorder: Check for rotational disorder of the -COOH group if the intramolecular bond is weak (unlikely in the 7-isomer).

Pharmaceutical Implications[1][2]

Solubility & Bioavailability

The crystal lattice energy of 7-carboxyisatin is significantly higher than that of simple isatin due to the additional hydrogen bond donors/acceptors.

- Solubility: Low in water; moderate in DMSO/DMF.
- pKa: The carboxylic acid pKa is ~3.5–4.0. The N-H pKa is >10.
- Salt Formation: Reacting with 1 equivalent of NaOH or KOH yields the 7-carboxylate salt, which disrupts the intermolecular dimer network, vastly improving water solubility for biological assays.

Drug Design (Docking)

In protein-ligand docking studies (e.g., against kinases like EGFR or CDK2), the rigid planar conformation enforced by the intramolecular H-bond must be accounted for.

- Pharmacophore: The 7-COOH can act as a "warhead" to interact with lysine or arginine residues in the ATP-binding pocket.

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- Constraint: Do not allow free rotation of the C7-COOH bond during initial docking passes; the planar conformation is the bioactive low-energy state.

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